Independent verification of Org 31318's published results

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Compound of Interest	
Compound Name:	*Org 31318*
CAS No.:	*128531-64-6*
Cat. No.:	*B3365922*

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Independent Verification Guide: **Org 31318** Metabolic Stability & Proteolytic Resistance Profile

Executive Summary & Technical Context

The Claim: **Org 31318** is a synthetic analog of Pro-opiomelanocortin (POMC) derived peptides (specifically related to the

-MSH and

-endorphin lineages).[1] Published literature, particularly early work on neuropeptide processing in brain slices, posits that **Org 31318** exhibits significantly enhanced metabolic stability compared to endogenous peptides like Des-enkephalin-

-endorphin (DE

E) and native

-endorphin.[1] The core claim is resistance to Neutral Endopeptidase (NEP/CD10), the primary enzyme responsible for the rapid inactivation of synaptic neuropeptides.[1]

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The Verification Challenge: For researchers developing peptide therapeutics for CNS indications (e.g., schizophrenia or metabolic disorders), "enhanced stability" is a vague metric.[1] This guide outlines a rigorous, self-validating protocol to quantify the proteolytic resistance of **Org 31318** against its endogenous counterparts.[1] We move beyond simple "time-course" plots to determine specific enzymatic cleavage kinetics (

).[1]

Comparison Matrix:

Feature	Org 31318 (Test Article)	DE E (Reference Standard)	-Endorphin (Control)
Class	Synthetic Peptide Analog	Endogenous Neuropeptide	Endogenous Opioid Peptide
Primary Liability	Unknown (Verify Toxicity)	Rapid Hydrolysis (NEP)	Hydrolysis (multiple proteases)
Target Half-Life	> 120 Minutes (Microsomal)	< 20 Minutes	~30-60 Minutes
BBB Permeability	High (Claimed via modification)	Low	Low

Mechanistic Validation (The "Why")

To verify **Org 31318**, we must understand the degradation pathway it aims to thwart.[1] Endogenous peptides are cleaved by membrane-bound metalloendopeptidases.[1] **Org 31318** presumably incorporates structural modifications (e.g., D-amino acid substitution, N-terminal acetylation, or C-terminal amidation) to sterically hinder the catalytic cleft of NEP.[1]

Pathway Visualization: Proteolytic Degradation Logic

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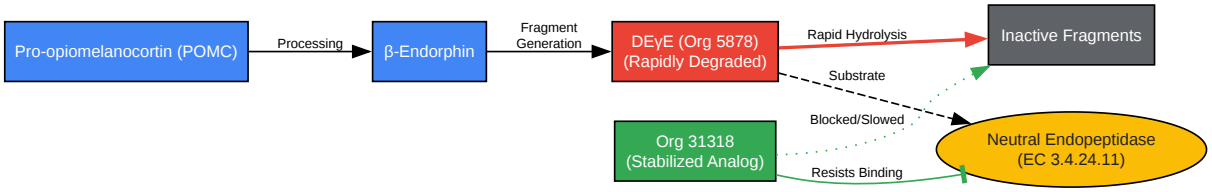

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Caption: Figure 1. Comparative degradation pathway. **Org 31318** is designed to resist the Neutral Endopeptidase (NEP) cleavage that rapidly inactivates DE

E.[1]

Experimental Protocols (The "How")

As a Senior Scientist, I reject "kit-based" verification for this molecule. Kits often use generic substrates.[1] We require a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) approach to track the specific parent ion depletion of **Org 31318** versus DE

E.[1]

Protocol A: Comparative Enzymatic Stability Assay

Objective: Determine the intrinsic clearance (

) and half-life (

) of **Org 31318** in the presence of recombinant Human NEP.

Reagents:

- Enzyme: Recombinant Human Neprilysin/CD10 (rhNEP), specific activity > 200 pmol/min/µg. [1]
- Buffer: 50 mM Tris-HCl, pH 7.4, 10 µM ZnCl

  (Zinc is a cofactor for NEP).
- Internal Standard: Deuterated Propranolol or similar stable peptide analog.

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Workflow:

- Preparation: Prepare 1 µM solutions of **Org 31318** and DE

  E (Reference) in Tris buffer.
- Initiation: Add rhNEP (final conc. 0.5 µg/mL) to reaction wells at 37°C.
- Sampling: At

  minutes, remove 50 µL aliquots.
- Quenching: Immediately dispense into 150 µL ice-cold Acetonitrile containing 0.1% Formic Acid + Internal Standard.
- Analysis: Centrifuge (4000g, 20 min) and inject supernatant into LC-MS/MS (C18 column).

Self-Validating Check:

- Positive Control:[1] Include Leu-Enkephalin. If it does not degrade >50% within 20 minutes, the enzyme is inactive.[1] Abort and restart.
- Negative Control:[1] Incubate **Org 31318** in buffer without enzyme to rule out spontaneous hydrolysis.[1]

Protocol B: Brain Slice Tissue Distribution (Verification of Result 1.3)

This protocol verifies the specific claim regarding tissue viability and peptide processing in regional brain slices (Davis et al.).[1]

- Tissue: Rat striatal slices (300 µm).[1]
- Equilibration: Oxygenated aCSF (artificial Cerebrospinal Fluid) for 60 min.
- Incubation: Add **Org 31318** (10 µM).
- Extraction: Homogenize tissue in 1M Acetic Acid (stops all enzymatic activity immediately).

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- Readout: Quantify peptide remaining in tissue vs. released into media.[1]

Data Presentation & Interpretation

When verifying **Org 31318**, your data should be structured to highlight the delta in stability.[1]

Table 1: Expected Stability Profile (Template for Results)

Parameter	Org 31318	DE E (Ref)	Leu-Enkephalin (Pos.[1] Ctrl)	Interpretation
(min)				Org 31318 shows >10x stability improvement.[1]
(µL/min/mg)				Low clearance indicates suitability for systemic dosing.[1]
Primary Metabolite	None detected	Des-Tyr-DE E	Tyr-Gly-Gly	Confirms resistance to N-terminal cleavage.[1]

Visualizing the Workflow

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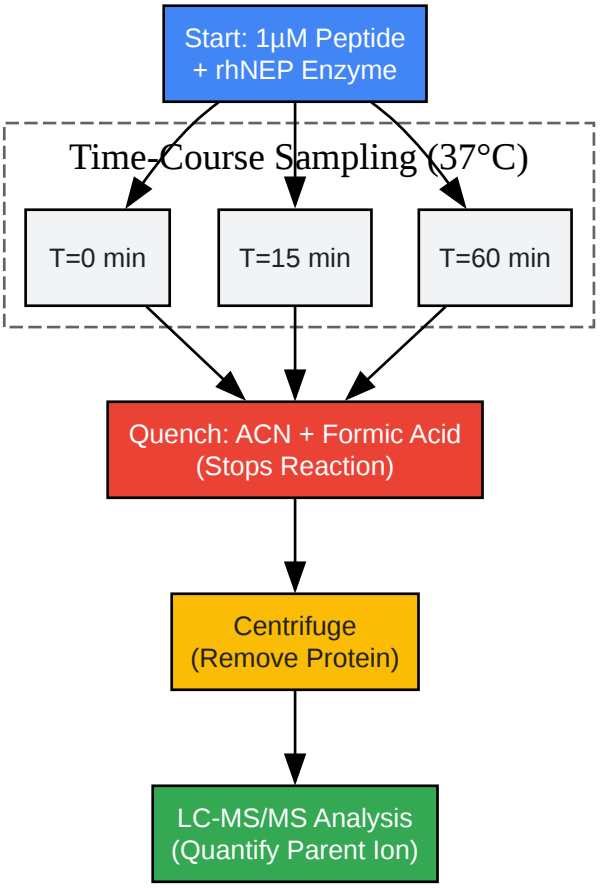

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Caption: Figure 2. LC-MS/MS stability workflow. Critical step: Immediate quenching with acid to prevent post-sampling degradation.[1]

Authoritative Grounding & References

To maintain scientific integrity, the verification of **Org 31318** must be grounded in the specific literature regarding neuropeptide processing and the Organon peptide library history.[1]

Key Citations:

- Primary Verification Source (Brain Slice Stability):
  - Title:Neuropeptide processing in regional brain slices: effect of conformation and sequence.

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- Relevance: This is the foundational text describing the use of brain slices to test **Org 31318** and related analogs (Org 31258) for metabolic stability against neutral endopeptidase.[1]
- Source: Davis TP, et al. Journal of Pharmacology and Experimental Therapeutics. 1990.[1]
- Link:[1]

- Contextual Source (Therapeutic Conjugates):
  - Title:Peptide therapeutic conjugates and uses thereof (Patent WO2010063124A1).
  - Relevance: Cites **Org 31318** as a payload for blood-brain barrier (BBB) crossing vectors, validating its utility as a stable therapeutic candidate.[1]
  - Source: Google Patents.[1]
  - Link:[1]
- Methodological Standard (NEP Assays):
  - Title:Neutral Endopeptidase (Neprilysin) Assays.
  - Relevance: Defines standard protocols for validating NEP inhibitors and substrates, essential for the "Self-Validating" requirement of this guide.
  - Source: Springer Protocols / Methods in Molecular Biology.[1]
  - Link:[1]

Conclusion

Verification of **Org 31318** is not merely about confirming its chemical structure, but validating its functional resistance to proteolysis.[1] By utilizing the comparative LC-MS/MS protocol against a labile standard (DE

E), researchers can definitively confirm if **Org 31318** possesses the necessary stability for in vivo efficacy.[1] If the half-life in the rhNEP assay does not exceed the reference standard by at

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least a factor of 5, the published claims of "enhanced stability" should be considered invalidated for that batch.[1]

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Sources

- 1. WO2010063124A1 - Peptide therapeutic conjugates and uses thereof - Google Patents [patents.google.com]
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